

# A Comprehensive Technical Overview of 3,3,4-Trimethylpent-1-yne

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## Compound of Interest

Compound Name: 3,3,4-Trimethylpent-1-yne

Cat. No.: B13479083

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This document serves as a detailed guide for researchers, scientists, and professionals in drug development, providing essential chemical identifiers and structural information for **3,3,4-Trimethylpent-1-yne**.

## Chemical Identity and Structure

**3,3,4-Trimethylpent-1-yne** is an organic compound with a branched aliphatic structure containing a terminal alkyne group. Its systematic IUPAC name clearly defines its structure: a five-carbon "pent" backbone with a triple bond starting at the first carbon ("1-yne"). Three methyl groups are attached at the third and fourth carbon positions.<sup>[1]</sup> The molecular formula of this compound is C<sub>8</sub>H<sub>14</sub>.<sup>[1][2]</sup>

## Data Presentation: Chemical Identifiers

The following table summarizes the key chemical identifiers for **3,3,4-Trimethylpent-1-yne**, facilitating easy reference and data comparison.

Identifier Type	Value
CAS Number	6208-18-0[2]
IUPAC Name	3,3,4-trimethylpent-1-yne[2]
Molecular Formula	C8H14[1][2]
Molecular Weight	110.20 g/mol [1]
InChI	InChI=1S/C8H14/c1-6-8(4,5)7(2)3/h1,7H,2-5H3[2]
InChIKey	CBPKEZGAMKAZAI-UHFFFAOYSA-N[2]
SMILES	<chem>CC(C)C(C)(C)C#C</chem> [2]
European Community (EC) Number	185-190-4[2]
PubChem CID	53803945[2]

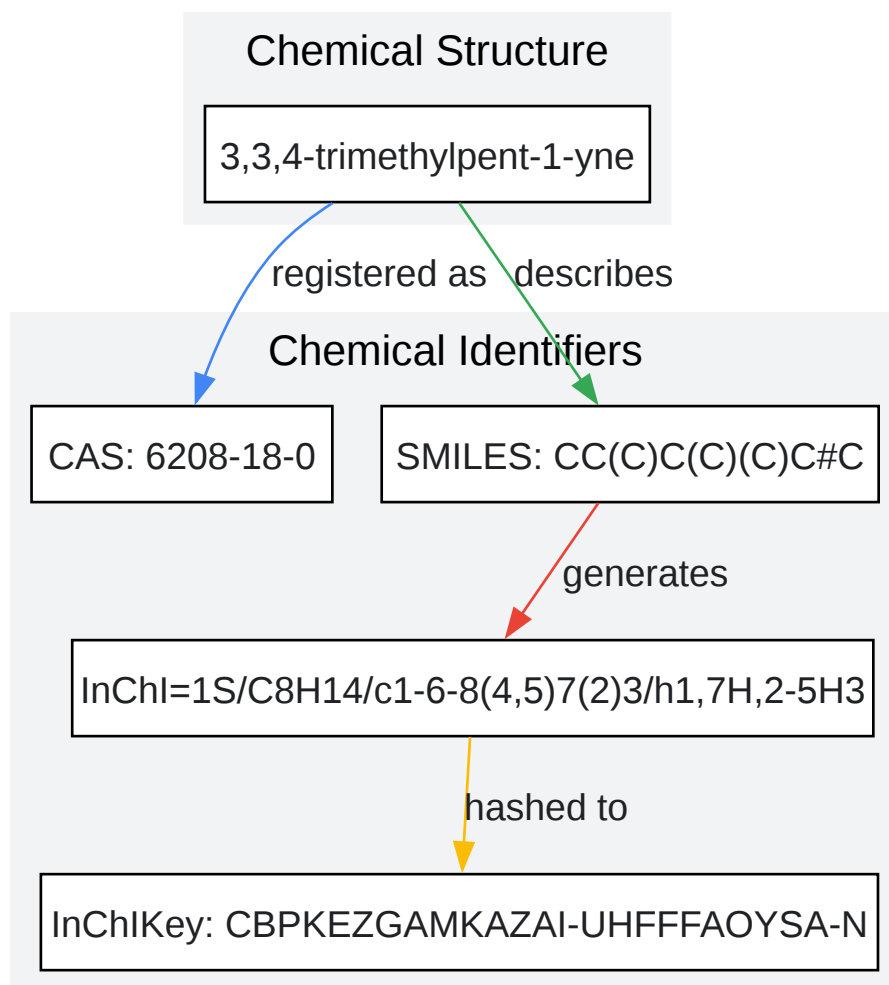
## Experimental Protocols

Currently, detailed experimental protocols for the synthesis or analysis of **3,3,4-Trimethylpent-1-yne** are not readily available in the provided search results. Further literature review would be required to obtain specific experimental methodologies.

## Visualization of Chemical Identity Relationships

The following diagram illustrates the logical relationships between the various identifiers and the chemical structure of **3,3,4-Trimethylpent-1-yne**.

## Relationships of 3,3,4-Trimethylpent-1-yne Identifiers



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Caption: Logical connections between the IUPAC name and various chemical identifiers for **3,3,4-Trimethylpent-1-yne**.

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**References**

- 1. 3,3,4-Trimethylpent-1-yne () for sale [vulcanchem.com]
- 2. 3,3,4-Trimethylpent-1-yne | C<sub>8</sub>H<sub>14</sub> | CID 53803945 - PubChem [pubchem.ncbi.nlm.nih.gov]
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